

Essential Safety and Disposal Guidance for 2-Methyl-2-phenylpentanal

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Compound of Interest

Compound Name: 2-Methyl-2-phenylpentanal

Cat. No.: B15269231

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Disclaimer: A specific Safety Data Sheet (SDS) for **2-Methyl-2-phenylpentanal** was not located in the available resources. The following information is based on general safety protocols for aromatic aldehydes and data for structurally similar chemicals. This guidance is for informational purposes only and should not replace a substance-specific SDS. Researchers, scientists, and drug development professionals must consult the official SDS for **2-Methyl-2-phenylpentanal** and adhere to all institutional and local environmental regulations before handling or disposing of this chemical.

Immediate Safety and Handling Precautions

Due to its chemical structure as an aromatic aldehyde, **2-Methyl-2-phenylpentanal** is likely to be a flammable liquid and may cause skin, eye, and respiratory irritation. Some aldehydes are also sensitizers and can be toxic if inhaled or ingested. Therefore, it is crucial to handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably within a fume hood.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: A lab coat and closed-toe shoes are mandatory. Additional protective clothing may be required based on the scale of work.

- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, a respirator may be necessary.

Handling Procedures:

- Avoid contact with skin and eyes.
- Avoid inhalation of vapor or mist.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Use non-sparking tools.
- Take precautionary measures against static discharge.
- Ground and bond containers when transferring material.

Physical and Chemical Properties

The following table summarizes the computed physical and chemical properties for **2-Methyl-2-phenylpentanal** available from PubChem.[\[1\]](#)

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O	PubChem [1]
Molecular Weight	176.25 g/mol	PubChem [1]
IUPAC Name	2-methyl-2-phenylpentanal	PubChem [1]
CAS Number	858786-09-1	PubChem [1]
XLogP3	3.1	PubChem [1]
Polar Surface Area	17.1 Å ²	PubChem [1]

Spill and Exposure Procedures

In Case of a Spill:

- Evacuate the area and ensure adequate ventilation.
- Eliminate all ignition sources.
- Wear appropriate PPE.
- For small spills, absorb with an inert, dry material (e.g., sand, vermiculite) and place in a suitable, labeled waste disposal container.[\[2\]](#)
- For large spills, contain the spillage and prevent it from entering drains or waterways.[\[2\]](#)
- Clean the affected area thoroughly with a suitable solvent, followed by soap and water.

First Aid Measures:

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention.[\[2\]](#)
- If on Skin: Immediately remove all contaminated clothing. Rinse the skin with plenty of water. If skin irritation or a rash occurs, get medical advice.[\[2\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[2\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Proper Disposal Procedures

The proper disposal of **2-Methyl-2-phenylpentanal** should be in accordance with all local, state, and federal regulations. As a general guideline for aldehyde waste:

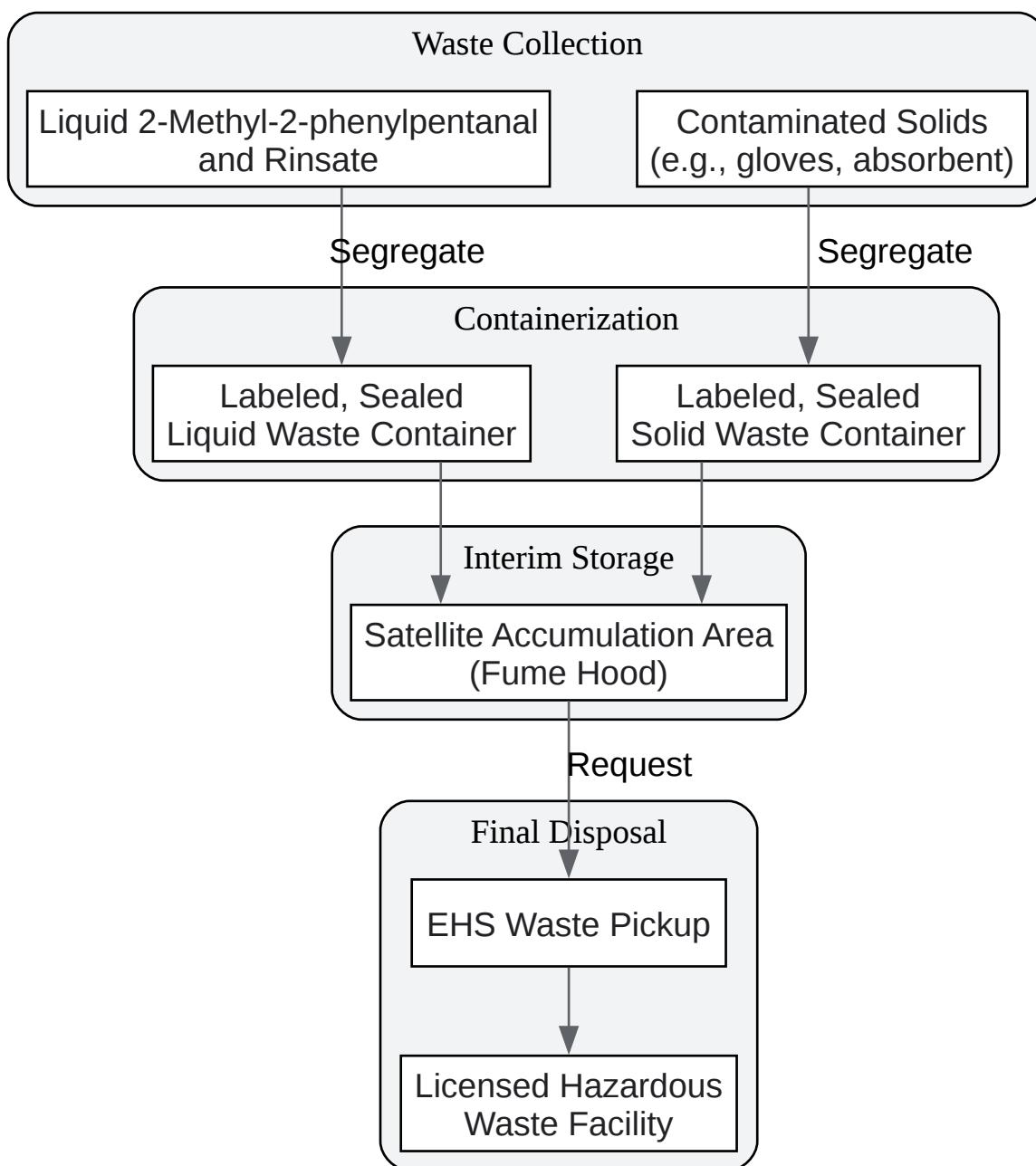
- Waste Identification and Segregation:
 - Label a dedicated, sealed container for **2-Methyl-2-phenylpentanal** waste.
 - Do not mix with other waste streams unless compatibility is confirmed. Aldehydes are incompatible with organic acids and amines, which can cause heat generation and violent

polymerization.

- Waste Collection:
 - Collect liquid waste in a properly labeled, sealed, and chemically resistant container.
 - Collect solid waste contaminated with the chemical (e.g., absorbent materials, contaminated gloves) in a separate, appropriately labeled container.
- Disposal Pathway:
 - Dispose of the chemical waste through a licensed hazardous waste disposal company.
 - Do not pour down the drain or dispose of in regular trash.[\[2\]](#)
 - Some institutions may have specific protocols for neutralizing aldehyde waste before disposal. Consult your institution's Environmental Health and Safety (EHS) department for approved procedures.

Disposal Workflow Diagram

The following diagram illustrates a general workflow for the disposal of laboratory chemical waste, which is applicable to **2-Methyl-2-phenylpentanal**.



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Caption: General workflow for the disposal of **2-Methyl-2-phenylpentanal** waste.

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References

- 1. 2-Methyl-2-phenylpentanal | C12H16O | CID 53820947 - PubChem
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